

Erythrodiol CAS number 545-48-2 properties

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Compound of Interest

Compound Name: Olean-12-ene-3,28-diol

Cat. No.: B13401958

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Title: Erythrodiol (CAS 545-48-2): A Comprehensive Technical Guide on Physicochemical Properties, Biological Mechanisms, and Analytical Workflow

Executive Summary

Erythrodiol (CAS: 545-48-2) is a naturally occurring pentacyclic triterpenoid diol predominantly found in the unsaponifiable fraction of *Olea europaea* (olive). Derived from oleanolic acid, erythrodiol has garnered significant attention in pharmacological research for its potent atheroprotective, anti-inflammatory, and antioxidant properties. This summary provides an overview of erythrodiol's physicochemical profile, its molecular mechanisms of action, and field-proven experimental protocols for its extraction, quantification, and analysis.

Physicochemical Identity and Structural Properties

Erythrodiol (olean-12-ene-3 β ,28-diol) is characterized by a rigid pentacyclic core with two hydroxyl groups at the C-3 and C-28 positions. This structural identity is critical for its biological activity and is confirmed through various analytical and derivatization assays[1].

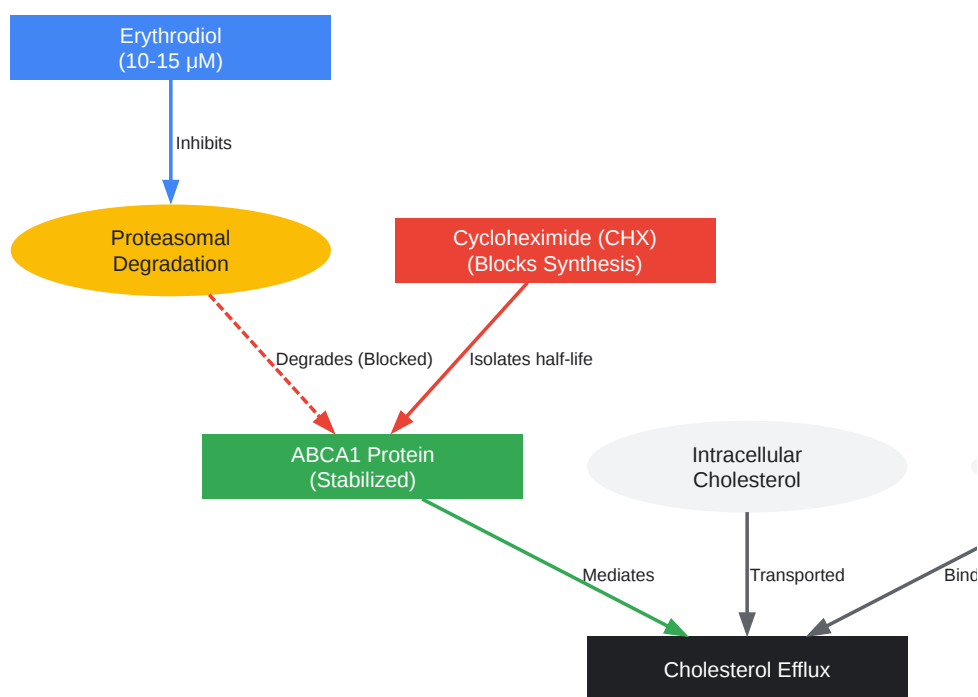
Property	Value
Chemical Name	(+)-Erythrodiol
CAS Number	545-48-2
Molecular Formula	C ₃₀ H ₅₀ O ₂
Molecular Weight	442.7 g/mol
Melting Point	230-231 °C
Topological Polar Surface Area	40.5 Å ²
Physical State	Solid

Quantitative data summarized from authoritative chemical databases[1].

Pharmacological Mechanisms and Cellular Pathways

Atheroprotection via ABCA1 Stabilization

Cholesterol efflux (ChE) from macrophages is the critical initiating step in reverse cholesterol transport (RCT), a pathway that mitigates atherosclerosis. ABCA1, a major transporter for nascent HDL formation, is stabilized by ABCA1-dependent cholesterol efflux. Erythrodiol (at 10–15 μ M) does not alter ABCA1 mRNA levels but significantly increases ABCA1-mediated cholesterol efflux, significantly extending its half-life and thereby enhancing ApoA1-mediated cholesterol efflux in THP-1-derived human macrophages[4].

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Mechanism of Erythrodiol-mediated ABCA1 stabilization and cholesterol efflux.

Oncology: Apoptosis in Adenocarcinoma

Erythrodiol demonstrates significant anti-proliferative activity. In human colorectal carcinoma HT-29 cells, it inhibits cell growth with an EC₅₀ value of pathway, specifically by activating the Fas receptor and its ligand (FasL), which subsequently triggers the Death-Inducing Signaling Complex (DISC)[1].

Experimental Methodologies & Self-Validating Protocols

In Vitro Assay: Validating ABCA1 Degradation Kinetics

To prove that erythrodiol acts via post-translational stabilization rather than transcriptional upregulation, researchers must isolate the degradation pathway. By inhibiting de novo protein synthesis, any remaining ABCA1 protein levels over time strictly reflect the rate of degradation[4].

Protocol Steps:

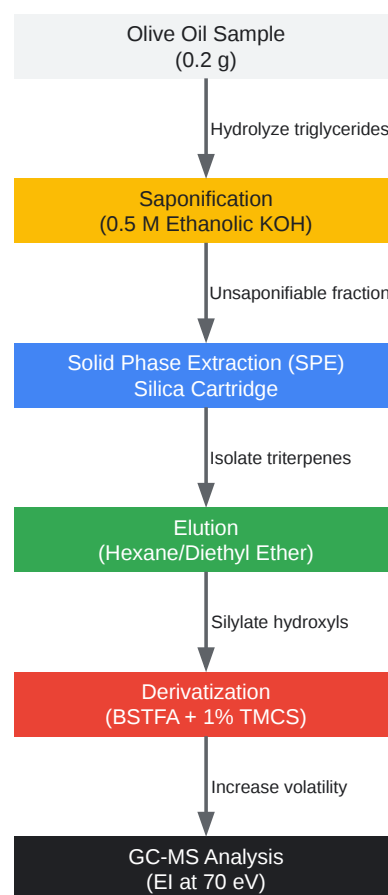
- Cell Culture: Differentiate THP-1 monocytes into macrophages using PMA.
- Treatment: Pre-incubate cells with 10 μM erythrodiol for 24 hours.
- Synthesis Blockade: Add CHX to the culture medium to halt all new protein synthesis.
- Time-Course Lysis: Lyse cells at specific intervals (0, 20, 40, and 60 minutes) post-CHX addition.
- Quantification: Perform Western blot analysis. At 60 minutes, control cells typically show ~50% ABCA1 degradation, whereas erythrodiol-treated cells show significantly higher levels of ABCA1 protein.

Extraction and GC-MS Quantification from Complex Matrices

Isolating erythrodiol from lipid-rich matrices (like olive oil) requires separating the unsaponifiable fraction from bulk triglycerides. Modern protocols have Extraction (SPE) for higher recovery and reproducibility[6],[7]. Causality Principle: Saponification hydrolyzes ester bonds in triglycerides, releasing free fatty acids which exhibit poor volatility. Derivatization (silylation) replaces the active hydrogens with trimethylsilyl (TMS) groups, drastically improving thermal stability and volatility for GC-MS analysis.

Protocol Steps:

- Saponification: React 0.2 g of the lipid sample with 0.5 M ethanolic KOH for 20 minutes at 80°C[6].
- SPE Cleanup: Load the unsaponifiable fraction onto a pre-conditioned silica SPE cartridge. Wash with 99:1 n-hexane-diethyl ether to remove non-
- Elution: Elute the triterpenic dialcohols (erythrodiol and uvaol) using a more polar solvent ratio (e.g., 98:2 n-hexane-diethyl ether)[6].
- Derivatization: Evaporate the eluate to dryness under nitrogen. Add a silylating agent (e.g., BSTFA with 1% TMCS) and heat at 70°C for 30 minutes.
- GC-MS Analysis: Inject into a GC-MS equipped with a non-polar capillary column (e.g., DB-5ms). Use Electron Ionization (EI) at 70 eV, scanning m



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Step-by-step extraction and GC-MS quantification workflow for Erythrodiol.

Formulation and Vehicle Preparation

Due to its high lipophilicity, erythrodiol requires carefully engineered solvent systems for in vivo administration (e.g., oral or intraperitoneal injection) to

Protocol for a 2 mg/mL Suspended Solution:

- Stock Preparation: Dissolve erythrodiol in pure DMSO to create a 20.0 mg/mL stock solution.
- Co-solvent Addition: To 100 μ L of the DMSO stock, add 400 μ L of PEG300. Mix thoroughly. PEG300 acts as a co-solvent to bridge the polarity gap
- Surfactant Addition: Add 50 μ L of Tween-80 and mix evenly. Tween-80 reduces surface tension and prevents crystal aggregation.
- Aqueous Dilution: Slowly add 450 μ L of Saline to adjust the final volume to 1 mL. Sonication may be required to ensure a homogenous suspension Saline)[8].

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